

3-(3-Methylphenoxy)propanoic Acid: An Examination of Undisclosed Biological Activities

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)propanoic acid

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Despite a comprehensive search of scientific literature and chemical databases, there is currently no publicly available information on the biological activities of **3-(3-Methylphenoxy)propanoic acid**. This technical overview addresses the absence of data for this specific chemical compound and provides context based on structurally similar molecules.

Researchers, scientists, and drug development professionals should be aware that foundational research into the pharmacological and biological effects of **3-(3-Methylphenoxy)propanoic acid** appears to be absent from peer-reviewed publications. Major chemical and biological databases provide basic physicochemical properties but do not contain any studies detailing its interaction with biological systems.

Chemical Identity

Property	Value	Source
Molecular Formula	C10H12O3	PubChem[1]
Molecular Weight	180.20 g/mol	PubChem[1]
CAS Number	25173-36-8	PubChem[1]
IUPAC Name	3-(3-methylphenoxy)propanoic acid	PubChem[1]

Potential Areas of Interest Based on Structural Analogs

While no direct data exists for **3-(3-Methylphenoxy)propanoic acid**, the structurally related compound Mecoprop, or (±)-2-(4-chloro-2-methylphenoxy)propanoic acid, is a widely used herbicide.[2][3] Mecoprop functions by mimicking the plant growth hormone auxin, leading to uncontrolled growth and eventual death of broadleaf weeds.[2] The structural similarity between **3-(3-Methylphenoxy)propanoic acid** and Mecoprop suggests that it may have been synthesized or investigated for similar herbicidal or plant growth-regulating properties. However, without experimental data, this remains speculative.

Conclusion

The absence of published research on **3-(3-Methylphenoxy)propanoic acid** prevents a detailed analysis of its potential biological activities. No quantitative data, experimental protocols, or established signaling pathways associated with this compound could be identified. Therefore, it is not possible to provide the requested in-depth technical guide, including data tables and diagrams. Further research would be required to elucidate any potential pharmacological or biological effects of this compound.

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References

- 1. 3-(3-Methylphenoxy)propanoic acid | C₁₀H₁₂O₃ | CID 752313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. deq.mt.gov [deq.mt.gov]
- 3. Mecoprop-P | C₁₀H₁₁ClO₃ | CID 185588 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-(3-Methylphenoxy)propanoic Acid: An Examination of Undisclosed Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332457#potential-biological-activities-of-3-3-methylphenoxy-propanoic-acid]

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